

Determining the Minimum Inhibitory Concentration (MIC) of Closthioamide for *Staphylococcus aureus*

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Compound of Interest

Compound Name: *Closthioamide*

Cat. No.: B12422212

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction:

Closthioamide is a novel polythioamide antibiotic with potent bactericidal activity against a broad spectrum of Gram-positive bacteria, including clinically significant pathogens such as methicillin-resistant *Staphylococcus aureus* (MRSA) and vancomycin-resistant enterococci (VRE).[1][2][3][4] Its unique mechanism of action involves the inhibition of bacterial DNA gyrase and topoisomerase IV, specifically targeting their ATPase activity.[1][2][5] This differs from the mechanism of other gyrase inhibitors like quinolones and aminocoumarins, making **Closthioamide** a promising candidate for combating drug-resistant infections.[1][2] This document provides a detailed protocol for determining the Minimum Inhibitory Concentration (MIC) of **Closthioamide** against *S. aureus* using the broth microdilution method, a standard and widely accepted technique for antimicrobial susceptibility testing.[6][7]

Data Presentation

The following table summarizes the reported MIC90 values for **Closthioamide** against a range of clinically isolated staphylococci, demonstrating its high potency.

| Organism Panel | Number of Strains | MIC90 (mg/L) |
|----------------|-------------------|--------------|
| Staphylococci | Not Specified | 0.027 - 0.44 |

Data sourced from a study on the mode of action of **Closthioamide**, which highlighted its resistance-breaking antibacterial activities.[\[1\]](#)

Experimental Protocols

Protocol: Broth Microdilution Assay for MIC

Determination of Closthioamide against *S. aureus*

This protocol is adapted from established broth microdilution methods and is intended to determine the lowest concentration of **Closthioamide** that inhibits the visible growth of *S. aureus*.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Materials:

- **Closthioamide** (analytical grade)
- *Staphylococcus aureus* strain (e.g., ATCC 29213 as a quality control strain, or clinical isolates)[\[11\]](#)[\[12\]](#)
- Cation-adjusted Mueller-Hinton Broth (CAMHB)[\[6\]](#)[\[11\]](#)[\[13\]](#)
- Sterile 96-well microtiter plates[\[7\]](#)[\[9\]](#)[\[10\]](#)
- Sterile reservoirs and multichannel pipettes
- Spectrophotometer or McFarland turbidity standards
- Incubator ($35 \pm 2^{\circ}\text{C}$)[\[7\]](#)[\[12\]](#)
- Dimethyl sulfoxide (DMSO) for stock solution preparation (if required)

Procedure:

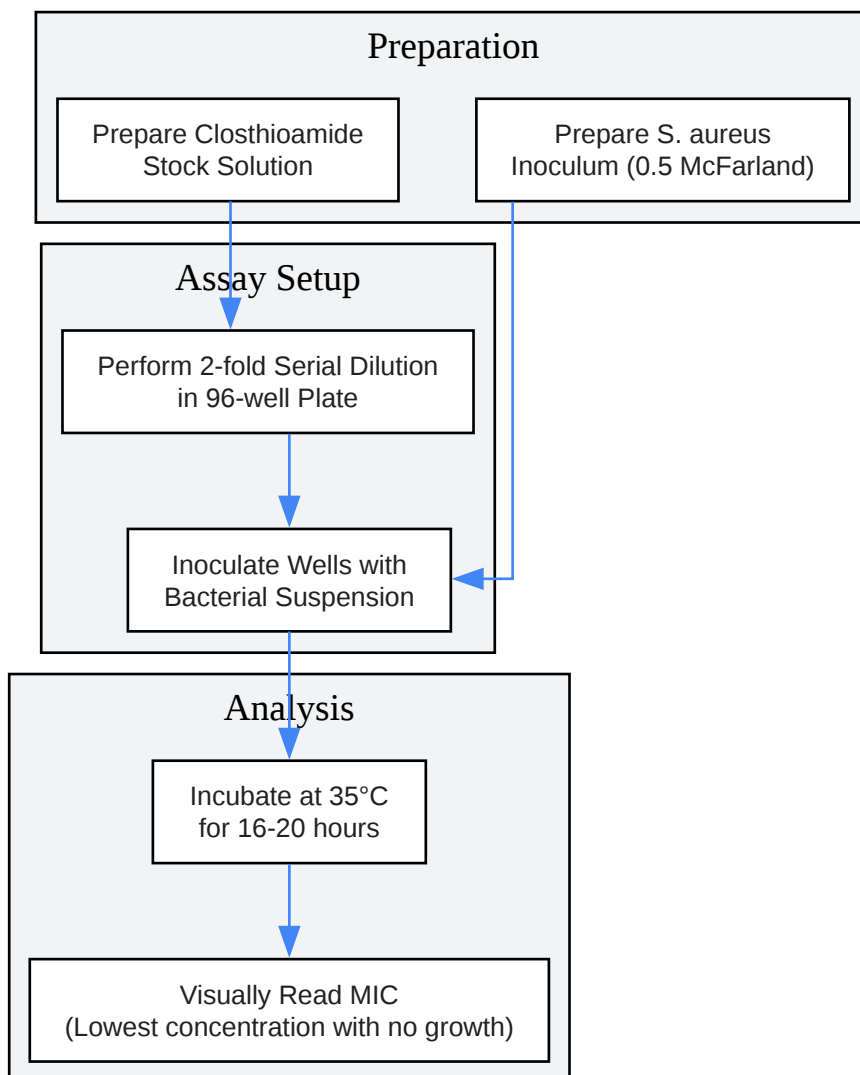
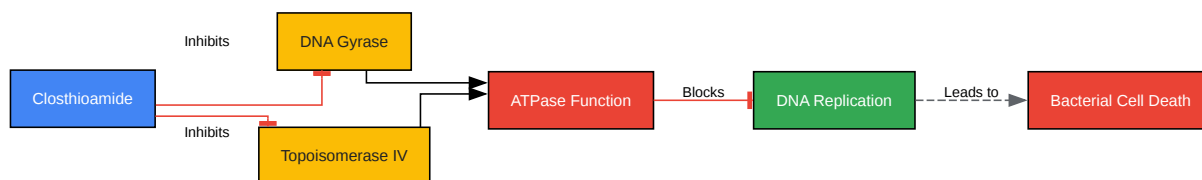
- Preparation of **Closthioamide** Stock Solution:

- Prepare a stock solution of **Closthioamide** at a concentration of 10 mg/mL in a suitable solvent (e.g., DMSO).
- Further dilute the stock solution in CAMHB to create a working solution at twice the highest desired final concentration to be tested.
- Preparation of Bacterial Inoculum:
 - From a fresh (18-24 hours) agar plate, select 3-5 isolated colonies of *S. aureus*.
 - Suspend the colonies in sterile saline or CAMHB.
 - Adjust the turbidity of the bacterial suspension to match a 0.5 McFarland standard, which corresponds to approximately $1-2 \times 10^8$ CFU/mL.[\[10\]](#)
 - Dilute this adjusted suspension in CAMHB to achieve a final inoculum density of approximately 5×10^5 CFU/mL in the test wells.[\[13\]](#)
- Serial Dilution in Microtiter Plate:
 - Add 100 μ L of sterile CAMHB to wells 2 through 12 of a 96-well microtiter plate.
 - Add 200 μ L of the working **Closthioamide** solution (at twice the highest final concentration) to well 1.
 - Perform a two-fold serial dilution by transferring 100 μ L from well 1 to well 2, mixing thoroughly, and then transferring 100 μ L from well 2 to well 3, and so on, until well 10. Discard 100 μ L from well 10.
 - Well 11 will serve as the growth control (containing bacteria but no drug). Add 100 μ L of CAMHB.
 - Well 12 will serve as the sterility control (containing only medium). Add 100 μ L of CAMHB.
- Inoculation:
 - Add 100 μ L of the prepared bacterial inoculum to wells 1 through 11. Do not inoculate the sterility control well (well 12). The final volume in each well will be 200 μ L.

- Incubation:
 - Cover the microtiter plate and incubate at $35 \pm 2^{\circ}\text{C}$ for 16-20 hours in ambient air.[\[7\]](#)[\[10\]](#)
[\[12\]](#)
- Determination of MIC:
 - Following incubation, visually inspect the wells for turbidity. The MIC is the lowest concentration of **Closthioamide** at which there is no visible growth of bacteria.[\[7\]](#)[\[9\]](#)

Visualizations

Closthioamide's Mechanism of Action



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